

Technical Guide: Reactivity Profile of Dimethylphosphoryl Group on Furan Rings

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Compound of Interest

Compound Name: 5-(Dimethylphosphoryl)furan-2-carbonitrile

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Executive Summary

The dimethylphosphoryl group [

] attached to a furan ring represents a specialized pharmacophore and synthetic building block. [1] Unlike its ester analogues (phosphonates), the dimethylphosphine oxide moiety is hydrolytically stable, highly polar, and serves as a robust hydrogen bond acceptor. In drug discovery, it functions as a non-ionizable, polar bioisostere for carboxylic acids or amides, significantly enhancing aqueous solubility without introducing charge.

From a synthetic perspective, the dimethylphosphoryl group exerts a strong electron-withdrawing effect (

) on the furan ring, altering its natural reactivity landscape. This guide provides a deep dive into the electronic modulation, regioselective functionalization, and stability of this system.

Electronic Profile & Structural Dynamics

Electronic Effects

The dimethylphosphoryl group is a strong electron-withdrawing group (EWG).^[1] Its influence on the electron-rich furan ring is twofold:

- Inductive Effect (

): The phosphorus atom is positively polarized due to the electronegative oxygen and the specific geometry of the

bond, pulling electron density from the furan ring through the

-framework.

- Resonance Effect (

): While less pronounced than in carbonyls, the vacant

-orbitals (or

orbitals) on phosphorus can accept

-electron density from the furan oxygen, destabilizing the aromatic sextet slightly but directing reactivity.^[1]

Hammett Parameters & Lipophilicity

- Hammett

: Approximately +0.50 to +0.60, indicating strong electron withdrawal.

- LogP: The

group is significantly more hydrophilic than alkyl or aryl substituents (

to

), making it a critical tool for lowering the lipophilicity of furan-containing drug candidates.^[1]

Synthesis of Dimethylphosphoryl Furans^[2]

Two primary methodologies are established for installing the dimethylphosphoryl group: C-Lithiation/Trapping and Pd-Catalyzed Cross-Coupling.^[1]

Protocol A: Direct C2-Lithiation and Phosphorylation

This is the most direct route, utilizing the natural acidity of the furan C2-proton (

).

Reagents: Furan,

-Butyllithium (

-BuLi), Dimethylchlorophosphine (

), Hydrogen Peroxide (

).[1]

- Lithiation: Dissolve furan (1.0 equiv) in anhydrous THF under Argon at

. Add

-BuLi (1.1 equiv) dropwise.[1] Stir for 1 hour to generate 2-lithiofuran.

- Phosphorylation: Add dimethylchlorophosphine (

, 1.1 equiv) slowly.[1] The reaction is exothermic. Allow to warm to

. Note:

(Dimethylphosphinic chloride) can be used directly, but the P(III) chloride followed by oxidation often gives higher yields due to better electrophilicity.[1]

- Oxidation (if using P(III)): Quench with aqueous

(30%, 2.0 equiv) at

.[1] Stir for 30 mins.

- Workup: Extract with DCM, wash with brine, dry over

.

Protocol B: Palladium-Catalyzed C-P Coupling

Used when the furan ring contains sensitive functional groups incompatible with organolithiums.

Reagents: 2-Bromofuran, Dimethylphosphine oxide (

),

, Xantphos,

.^[1]

- Combine 2-bromofuran (1.0 equiv),
(1.2 equiv),
(5 mol%), Xantphos (10 mol%), and
(2.0 equiv) in dry Toluene/Dioxane.^[1]
- Heat to
for 12–16 hours under inert atmosphere.
- Filter through Celite and purify via flash chromatography.

Reactivity Profile

Electrophilic Aromatic Substitution (EAS)

The

group at C2 deactivates the ring.^[1] However, furan is inherently electron-rich.

- Regioselectivity: The EWG at C2 directs incoming electrophiles (nitration, bromination, acylation) primarily to C5 (the open
-position).^[1]
- Mechanism: The furan oxygen lone pair stabilizes the intermediate cation at C5 (para-like attack relative to O). The C3 and C4 positions are deactivated by the inductive pull of the phosphoryl group.

Quantitative Comparison (Relative Rates):

[1]

Directed Ortho Metalation (DoM) vs. -Lithiation

A critical competition exists between the directing power of the phosphoryl group and the natural acidity of furan.

- Scenario 1: Unblocked C5. Treatment with LDA or n -BuLi results in C5-lithiation exclusively.[1] The acidity of the α -proton dominates (C5 vs. C3).
- Scenario 2: Blocked C5. If C5 is substituted (e.g., with Methyl or Silyl), the group acts as a Directed Metalation Group (DMG), directing lithiation to C3 (ortho).[1]

Diels-Alder Cycloaddition

2-(Dimethylphosphoryl)furan acts as an electron-deficient diene.[1]

- Reactivity: It reacts with electron-poor dienophiles (e.g., DMAD, maleic anhydride) slower than unsubstituted furan but reacts well with electron-rich or strained dienophiles (e.g., benzyne).[1]
- Application: Useful for constructing substituted phenols or bicyclic systems after extrusion of oxygen.

Ring Opening (Achmatowicz Reaction)

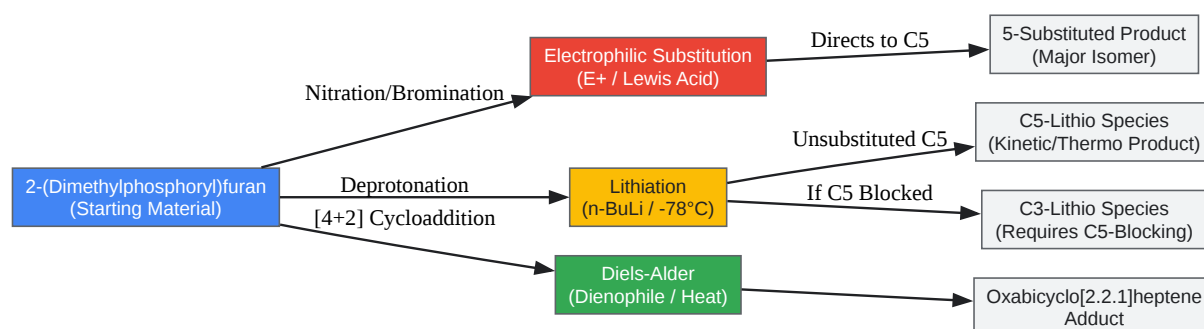
The furan ring remains susceptible to oxidative ring opening.[1] Treatment with

or

-CPBA yields the corresponding 2-phosphoryl-6-hydroxy-2H-pyran-3(6H)-one derivatives, which are valuable intermediates for sugar synthesis.[1]

Visualization of Reaction Pathways[2][3]

The following diagram illustrates the divergent reactivity pathways for 2-(dimethylphosphoryl)furan.



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Caption: Divergent reactivity pathways of 2-(dimethylphosphoryl)furan showing regioselectivity in EAS and Lithiation.

Experimental Data Summary

Reaction Type	Reagent/Conditions	Regioselectivity	Yield (Typical)	Notes
Nitration	,	C5	75-85%	Addition-elimination mechanism possible. [1]
Bromination	, RT	C5	80-90%	Highly selective; C3/C4 untouched.
Lithiation	-BuLi, THF,	C5	>95%	Requires C5 blocking to access C3. [1]
Diels-Alder	Maleic Anhydride,	[4+2]	60-70%	Reversible; adducts often aromatize. [1]
Oxidation	-CPBA, DCM	Ring Opening	50-65%	Yields pyranone derivatives. [1]

Applications in Drug Development

Bioisosterism

The

group is a validated bioisostere for:

- Tertiary Amides: Similar H-bond accepting capability but metabolically stable to amidases.[\[1\]](#)
- Carboxylic Acids: Provides polarity without the ionization liability (issues) or permeability penalties of anions.

Solubility Enhancement

Incorporating a dimethylphosphoryl group typically increases aqueous solubility by 10-100 fold compared to the corresponding phenyl or alkyl furan, driven by the high dipole moment (~4.5

D) of the

bond.

Kinase Inhibitors

In kinase inhibitor design, the furan ring often serves as a hinge binder or scaffold. The dimethylphosphoryl group can interact with lysine residues or water networks within the ATP binding pocket, as seen in experimental PARP and kinase inhibitors.

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